

Proper Disposal of Sodium Antimonate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Sodium antimonate*

Cat. No.: *B085099*

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The safe and compliant disposal of **sodium antimonate** is a critical aspect of laboratory safety and environmental responsibility. For researchers, scientists, and drug development professionals, understanding the procedural steps for waste management is paramount to ensuring a safe work environment and adhering to regulatory standards. This guide provides essential safety and logistical information for the proper handling and disposal of **sodium antimonate**.

Immediate Safety and Handling Precautions

Sodium antimonate is a white, odorless powder that is harmful if swallowed or inhaled and is toxic to aquatic life with long-lasting effects.[\[1\]](#) Before handling, it is crucial to be familiar with the following safety protocols:

- Personal Protective Equipment (PPE): Always wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#) In dusty conditions, use a NIOSH-approved respirator.[\[3\]](#)
- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood or a space with local exhaust ventilation to minimize dust generation.[\[2\]](#)[\[4\]](#)[\[5\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)
- Handling: Avoid contact with skin and eyes and refrain from breathing the dust.[\[1\]](#) Do not eat, drink, or smoke in areas where **sodium antimonate** is handled.[\[1\]](#)[\[3\]](#) Wash hands thoroughly after handling.[\[1\]](#)

- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[2][3] Keep it separate from incompatible materials such as strong acids and reducing agents.[1][3] Contact with acids, especially under reducing conditions (e.g., in the presence of zinc), can generate highly toxic stibine gas.[3]

Accidental Release and Spill Cleanup Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Restrict Access: Isolate the spill area to prevent unauthorized personnel from entering.[4]
- Ensure Safety: Responders must wear appropriate PPE, including respiratory protection, gloves, and safety goggles.[3]
- Containment and Cleanup:
 - Avoid generating dust.[4][5] Moisten the spilled solid material with water or use a HEPA-filter vacuum for cleanup.[6] Do not dry sweep.[6]
 - Carefully sweep or vacuum the material and place it into a suitable, sealed, and properly labeled container for disposal.[2][4]
- Decontamination: After the spill is cleaned up, wash the area thoroughly.[6]
- Waste Disposal: The collected spill material must be disposed of as hazardous waste in accordance with all local, regional, and national regulations.[3] Do not wash spills into the sewer system.[6]

Operational Plan for Sodium Antimonate Disposal

The disposal of **sodium antimonate** is governed by hazardous waste regulations. Chemical waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste and must consult local, regional, and national regulations for complete and accurate classification.[1][2] Antimony and its compounds are designated as priority pollutants by the EPA and must be managed under the Resource Conservation and Recovery Act (RCRA).[7]

Step-by-Step Disposal Procedure

Objective: To safely collect, store, and dispose of **sodium antimonate** waste in compliance with regulatory requirements.

Methodology:

- Waste Identification: All waste materials containing **sodium antimonate**, including contaminated labware, PPE, and spill cleanup debris, must be treated as hazardous waste.
- Waste Collection:
 - Collect solid **sodium antimonate** waste in a dedicated, durable, and sealable container.
 - Ensure the container is compatible with the chemical.
 - Do not mix with incompatible wastes, such as strong acids or reducing agents.[\[1\]](#)[\[3\]](#)
- Container Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - Identify the contents as "**Sodium Antimonate** Waste."
 - Include the date when waste was first added to the container.
- On-site Storage:
 - Store the sealed waste container in a designated satellite accumulation area or a central hazardous waste storage area.
 - The storage area must be secure and away from general laboratory traffic.
- Arrange for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.

- If an EHS department is not available, contract a licensed hazardous waste disposal company.
- Documentation: Maintain accurate records of the amount of **sodium antimonate** waste generated and the date of its disposal.

Quantitative Regulatory Data

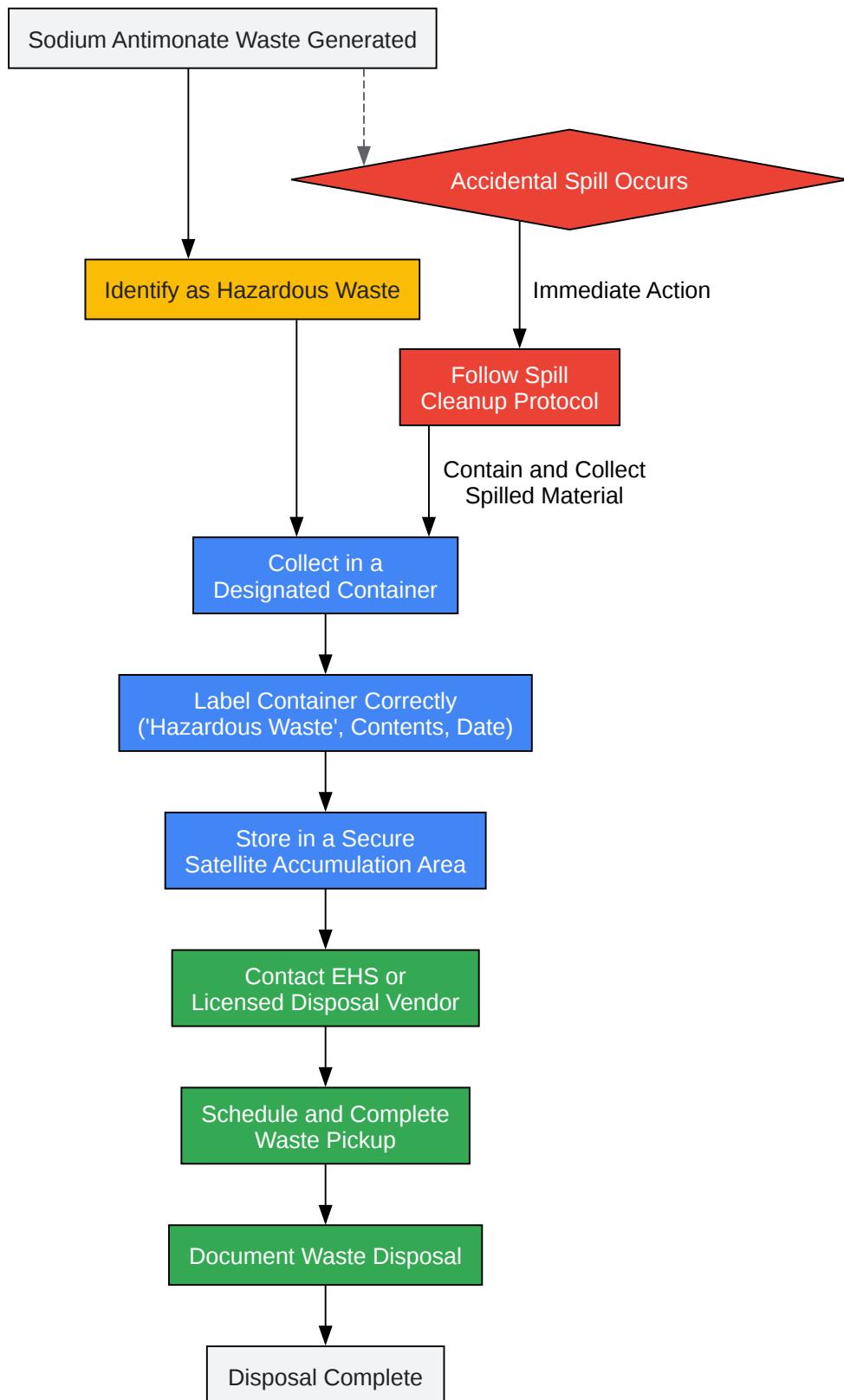
Federal regulations, such as the Clean Water Act, impose limits on the discharge of antimony from industrial sources. The following table summarizes the effluent limitations for the primary antimony subcategory, which includes wastewater from **sodium antimonate** production.

Pollutant or Pollutant Property	Maximum for any 1 day (mg/kg)	Maximum for monthly average (mg/kg)
Best Practicable Control Technology (BPT)		
Antimony	44.840	20.000
Arsenic	32.650	14.530
Mercury	3.906	1.562
Best Available Technology (BAT)		
Antimony	30.150	13.440
Arsenic	21.720	9.687
Mercury	2.344	0.937

Data sourced from 40 CFR Part 421 Subpart N - Primary Antimony Subcategory. The values are in mg per kg (pounds per million pounds) of antimony contained in the **sodium antimonate** product.^[8]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **sodium antimonate** waste from a laboratory setting.



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References

- 1. fishersci.com [fishersci.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. teck.com [teck.com]
- 4. 15068399.s21i.faiusr.com [15068399.s21i.faiusr.com]
- 5. nihonseiko.co.jp [nihonseiko.co.jp]
- 6. nj.gov [nj.gov]
- 7. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Antimony and Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. eCFR :: 40 CFR Part 421 Subpart N -- Primary Antimony Subcategory [ecfr.gov]
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